

A Technical Guide to the Safe Handling and Storage of 2-Methylbenzylamine

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Compound of Interest

Compound Name: 2-Methylbenzylamine

Cat. No.: B130908

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth guide to the safe handling, storage, and emergency procedures for **2-Methylbenzylamine** (CAS No. 89-93-0) in a laboratory setting. Adherence to these protocols is critical to ensure personnel safety and maintain chemical integrity.

Hazard Identification and Classification

2-Methylbenzylamine is a combustible, corrosive liquid that is harmful if swallowed and causes severe skin burns and eye damage.^{[1][2][3]} Vapors are heavier than air and can form explosive mixtures.^{[1][2]} It is classified under the Globally Harmonized System (GHS) as follows:

- Skin Corrosion/Irritation: Category 1B^{[1][2]}
- Serious Eye Damage/Eye Irritation: Category 1^[2]
- Acute Toxicity, Oral: Category 4^[1]
- Flammable Liquids: Category 4^[2]

The substance is designated with the signal word "Danger" and is associated with hazard statements H302 (Harmful if swallowed) and H314 (Causes severe skin burns and eye damage).^[1]

Physicochemical Properties

Proper handling procedures are informed by the key physical and chemical properties of the substance.

Property	Value
Synonyms	o-Methylbenzylamine, o-Xylylamine, (2-Methylphenyl)methanamine[2][4]
Appearance	Colorless to slightly yellow liquid[5][6]
Molecular Formula	C ₈ H ₁₁ N[4][5][6]
Molecular Weight	121.18 g/mol [5]
Boiling Point	199 °C[7]
Melting Point	-30 °C to -55 °C[1][4][6]
Flash Point	75 - 84 °C (closed cup)[1][2]
Density	~0.977 g/mL at 25 °C[7]
Vapor Density	4.19 (Air = 1)[1]
Autoignition Temp.	380 °C[1]
Solubility in Water	65 g/L at 20 °C; Very soluble[1][4]

Standard Laboratory Protocols

To minimize exposure, all work with **2-Methylbenzylamine** must be conducted in a well-ventilated area.[1]

- Fume Hood: All handling, transfers, and experiments should be performed inside a certified chemical fume hood.[3][8]
- Emergency Equipment: Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation.[3][9]

Appropriate PPE is mandatory to prevent contact with this corrosive substance.[2]

- Eye and Face Protection: Wear tightly sealed chemical safety goggles in combination with a face shield.[\[1\]](#)[\[3\]](#)[\[10\]](#)
- Skin Protection:
 - Gloves: Use chemically resistant gloves. Fluorocarbon rubber (FKM) with a material thickness of ≥ 0.4 mm is recommended.[\[1\]](#) Always inspect gloves for integrity before use.
 - Protective Clothing: A lab coat or a chemical-resistant suit is required to prevent skin contact.[\[1\]](#)[\[3\]](#)
- Respiratory Protection: If working outside a fume hood or if ventilation is insufficient, a NIOSH/MSHA-approved respirator with a suitable filter for organic vapors is necessary.[\[3\]](#)[\[9\]](#)
- Avoid all contact with skin, eyes, and clothing.[\[1\]](#)
- Do not breathe vapors or mists.[\[2\]](#)
- Keep the substance away from heat, sparks, open flames, and other ignition sources.[\[2\]](#)[\[8\]](#)
- Use the smallest quantity of material necessary for the experiment.
- Ground and bond containers when transferring material to prevent static discharge.[\[9\]](#)
- Wash hands thoroughly after handling and before breaks.[\[1\]](#)

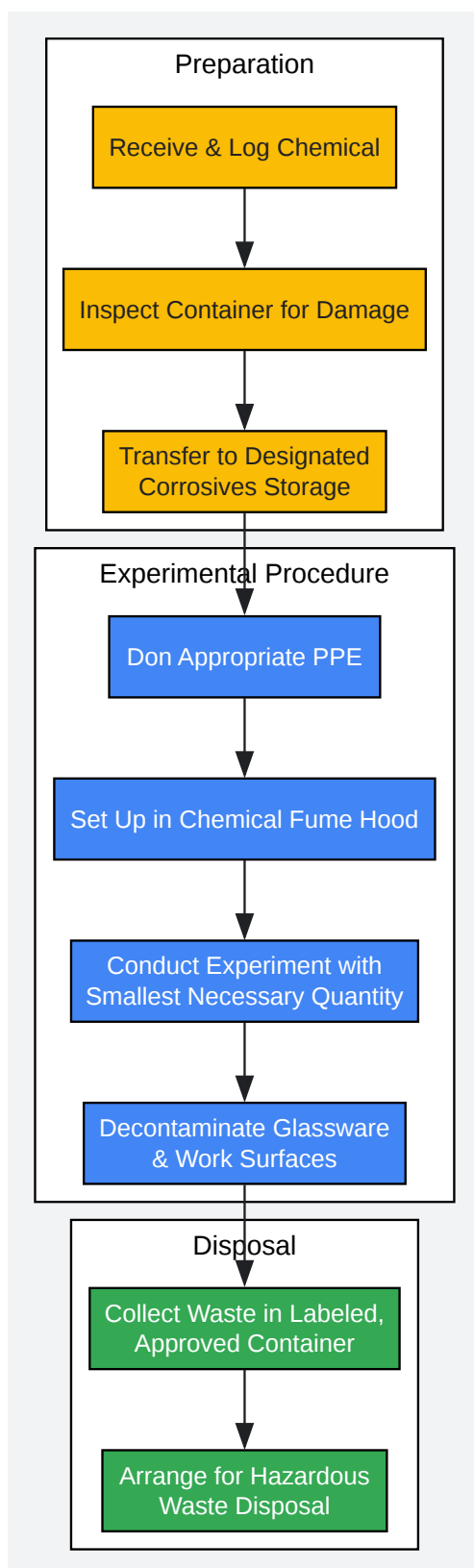
Storage Requirements

- Location: Store in a designated corrosives area that is cool, dry, and well-ventilated.[\[3\]](#)[\[11\]](#)
The storage area should be secured, such as in a locked cabinet.[\[1\]](#)
- Conditions: Keep containers tightly closed to prevent exposure to air and moisture.[\[3\]](#) It is recommended to store under an inert atmosphere (e.g., nitrogen or argon) as the material is air-sensitive.[\[3\]](#)
- Temperature: Store at ambient temperature, not exceeding 45°C.[\[1\]](#) Some suppliers recommend refrigerated storage between 2-8°C.[\[4\]](#)[\[12\]](#)

- Incompatible Materials: Segregate from acids, strong oxidizing agents, acid anhydrides, acid chlorides, and carbon dioxide.[\[2\]](#)[\[3\]](#)[\[9\]](#)

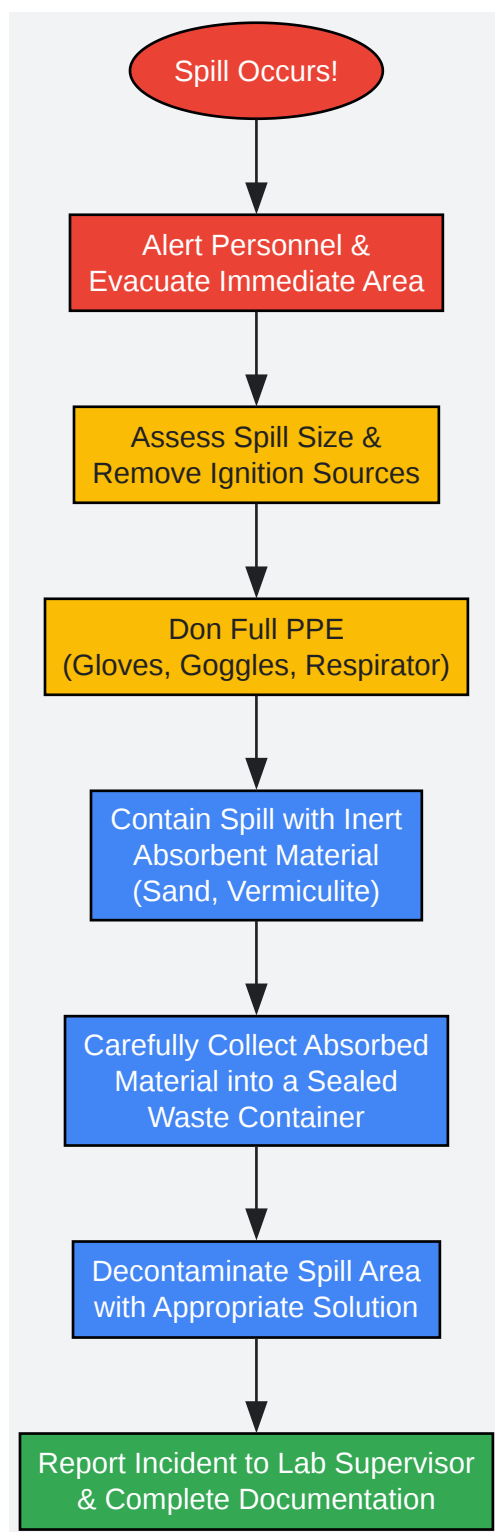
Visual Workflow Diagrams

The following diagrams illustrate standardized workflows for handling and emergency response.



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Diagram 1: Standard workflow for handling **2-Methylbenzylamine**.



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Diagram 2: Emergency response protocol for a **2-Methylbenzylamine** spill.

Emergency Procedures Protocol

Immediate action is required in case of exposure.[3]

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2][9]
- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin area with plenty of water for at least 15 minutes. Seek immediate medical attention.[3][9]
- Inhalation: Move the victim to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration (do not use the mouth-to-mouth method). Seek immediate medical attention.[8][9]
- Ingestion: Do NOT induce vomiting. If the victim is conscious, rinse their mouth with water and have them drink 2-4 glasses of water or milk. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2][9]

In the event of a spill, follow the workflow in Diagram 2.

- Evacuate and Secure: Evacuate non-essential personnel from the area and ensure adequate ventilation. Remove all sources of ignition.[1][2]
- Protect Personnel: Wear full personal protective equipment, including respiratory protection. [1]
- Containment: Stop the leak if it can be done safely. Contain the spill using inert, non-combustible absorbent materials like sand, vermiculite, or diatomite.[2][9] Do not allow the spill to enter drains or waterways.[1]
- Cleanup: Collect the absorbed material using non-sparking tools and place it into a suitable, closed, and properly labeled container for disposal.[13]
- Decontamination: Clean the spill area thoroughly.
- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[1][2]

- Unsuitable Media: Do not use a full water jet, as it may spread the fire.[1]
- Specific Hazards: The substance is combustible. Vapors can form explosive mixtures with air and may travel to an ignition source.[2] Hazardous combustion products include carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[2][8]
- Protective Actions: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[2][8] Use water spray to cool endangered containers.[1]

Waste Disposal

2-Methylbenzylamine and its contaminated materials must be treated as hazardous waste.

- All waste must be disposed of in accordance with local, regional, and national environmental regulations.[2][14]
- Do not dispose of it with household garbage or allow it to enter the sewage system.[1]
- It is recommended to use a licensed professional waste disposal service. This material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[10]
- Empty containers should be decontaminated before disposal.[1]

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References

- 1. alkylamines.com [alkylamines.com]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.com [fishersci.com]
- 4. 2-Methylbenzylamine | 89-93-0 [chemicalbook.com]
- 5. 2-Methylbenzylamine | C₈H₁₁N | CID 6993 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 6. Page loading... [wap.guidechem.com]
- 7. 2-メチルベンジルアミン 96% | Sigma-Aldrich [sigmaaldrich.com]
- 8. fishersci.com [fishersci.com]
- 9. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 10. cdhfinechemical.com [cdhfinechemical.com]
- 11. N-Methylbenzylamine Storage Guidelines [sincerechemicals.com]
- 12. synquestlabs.com [synquestlabs.com]
- 13. fishersci.com [fishersci.com]
- 14. sigmaaldrich.com [sigmaaldrich.com]
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